

# An In-Depth Technical Guide to MMV676584: A Promising Antimicrobial Agent

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## Compound of Interest

Compound Name: MMV676584

Cat. No.: B4942471

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## Abstract

**MMV676584** is a novel heterocyclic compound that has demonstrated significant in vitro activity against *Mycobacterium tuberculosis* and the fungal agent of eumycetoma, *Madurella mycetomatis*. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **MMV676584**. Detailed experimental methodologies for relevant assays are presented, alongside a summary of available quantitative data. This document aims to serve as a foundational resource for researchers and drug development professionals interested in the further investigation and potential therapeutic application of this compound.

## Chemical Structure and Properties

**MMV676584**, identified by the Medicines for Malaria Venture (MMV), is a small molecule with a complex heterocyclic scaffold. Its systematic IUPAC name is 3-chloro-N-(4,5-dihydro-1,3-thiazol-2-yl)-6-fluoro-1-benzothiophene-2-carboxamide.

Chemical Structure:

 MMV676584 Chemical Structure

Table 1: Physicochemical Properties of **MMV676584**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>8</sub> ClFN <sub>2</sub> OS <sub>2</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	314.78 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	750621-19-3	--INVALID-LINK--, --INVALID-LINK--
SMILES	<chem>O=C(C1=C(Cl)C2=C(C=C(C=C2)F)S1)NC3=NCCS3</chem>	--INVALID-LINK--
Appearance	Solid (White to off-white)	--INVALID-LINK--

## Biological Activity

Initial screenings of **MMV676584** have revealed its potential as an antimicrobial agent, with notable activity against both bacterial and fungal pathogens.

### Anti-tuberculosis Activity

**MMV676584** has been identified as an active agent against *Mycobacterium tuberculosis*. While the "MMV" prefix suggests an initial investigation for antimalarial properties, subsequent studies have highlighted its anti-tuberculosis potential.

### Anti-eumycetoma Activity

The compound has also been investigated as a novel drug candidate for eumycetoma, a chronic fungal infection of the skin and subcutaneous tissues.

Table 2: Summary of Biological Activity

Target Organism	Activity Type	Quantitative Data (IC <sub>50</sub> /MIC)	Source
Mycobacterium tuberculosis	Anti-tuberculosis	Data not publicly available	--INVALID-LINK--
Madurella mycetomatis	Anti-eumycetoma	Data not publicly available	--INVALID-LINK--

Note: Specific quantitative data from in vitro assays (e.g., IC<sub>50</sub> or Minimum Inhibitory Concentration - MIC) are not yet publicly available in the reviewed literature.

## Mechanism of Action and Signaling Pathways

The precise mechanism of action and the specific signaling pathways targeted by **MMV676584** in *Mycobacterium tuberculosis* and *Madurella mycetomatis* have not yet been elucidated in publicly available research. Further investigation is required to understand how this compound exerts its antimicrobial effects.

## Experimental Protocols

While specific experimental data for **MMV676584** is limited, this section outlines standardized protocols for the types of assays likely used to evaluate its activity.

### Whole-Cell Screening Assay against *Mycobacterium tuberculosis* H37Rv

This protocol describes a common high-throughput method for identifying inhibitors of *M. tuberculosis* growth.

Objective: To determine the in vitro inhibitory activity of a compound against *M. tuberculosis*.

Materials:

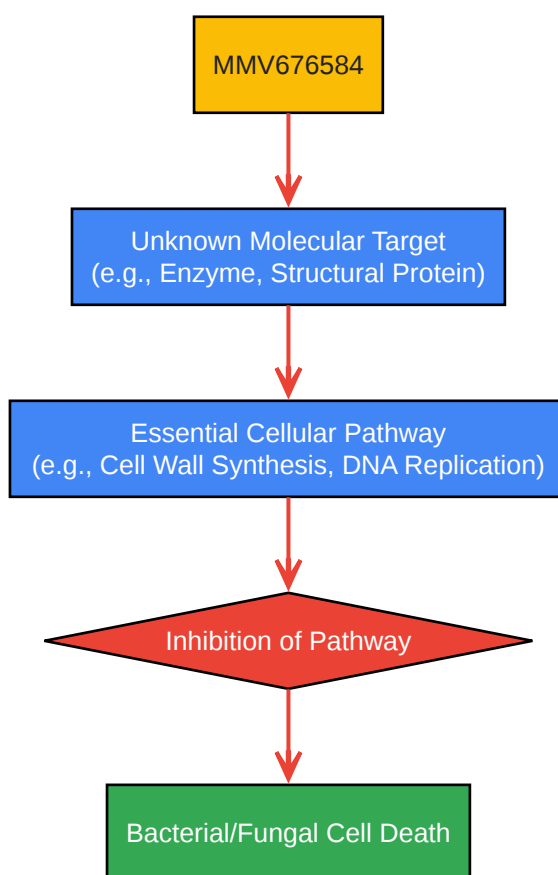
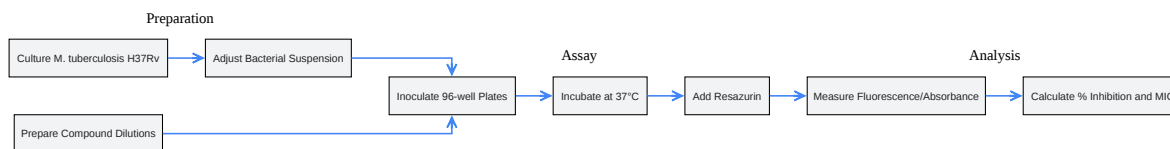
- *Mycobacterium tuberculosis* H37Rv strain
- Middlebrook 7H9 broth supplemented with 0.2% glycerol, 10% ADC (Albumin-Dextrose-Catalase), and 0.05% Tween 80

- 96-well microplates
- Resazurin sodium salt solution (0.01% w/v in sterile water)
- Test compound (**MMV676584**) dissolved in DMSO
- Positive control (e.g., Rifampicin)
- Negative control (DMSO vehicle)

Procedure:

- Culture *M. tuberculosis* H37Rv in supplemented Middlebrook 7H9 broth to mid-log phase.
- Adjust the bacterial suspension to a McFarland standard of 1.0, then dilute 1:50 in fresh medium.
- Prepare serial dilutions of the test compound and controls in the 96-well plates.
- Inoculate each well with the diluted bacterial suspension.
- Incubate the plates at 37°C for 5-7 days.
- Add resazurin solution to each well and incubate for an additional 24 hours.
- Measure fluorescence (excitation 560 nm, emission 590 nm) or absorbance at 570 nm and 600 nm.
- Calculate the percentage of growth inhibition and determine the Minimum Inhibitory Concentration (MIC).

Logical Workflow for *M. tuberculosis* Screening:



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